

# A Comparative Guide to Alternatives for Reactive Yellow 175 in Textile Dyeing

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## Compound of Interest

Compound Name: Reactive yellow 175

Cat. No.: B1174809

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of potential alternatives to C.I. **Reactive Yellow 175** for textile dyeing applications. The focus is on providing objective performance data and detailed experimental methodologies to aid in the selection of suitable replacements. The information presented is based on a review of technical data sheets, safety data sheets, and established testing standards.

## Performance Comparison of Yellow Reactive Dyes

The selection of a suitable reactive dye depends on various factors, including its dyeing performance, fastness properties, and environmental impact. This section provides a comparative overview of **Reactive Yellow 175** and potential alternatives. Due to the limited availability of direct head-to-head comparative studies, the following tables summarize available data for individual dyes. It is important to note that dyeing performance can vary based on the substrate, dyeing method, and process parameters.

Table 1: General Properties and Dyestuff Characteristics

C.I. Name	CAS Number	Molecular Formula	Reactive Group Type	Typical Application
Reactive Yellow 175	149315-85-5	Not readily available	Likely bifunctional (Monochlorotriazine + Vinyl Sulfone)	Cotton and other cellulosic fibers
Reactive Yellow 145	93050-80-7	C <sub>28</sub> H <sub>20</sub> ClN <sub>9</sub> O <sub>1</sub> 6S <sub>5.4</sub> Na	Bifunctional (Monochlorotriazine + Vinyl Sulfone)	Dyeing and printing of cellulosic fibers
Reactive Yellow 160	129898-77-7	C <sub>25</sub> H <sub>22</sub> ClN <sub>9</sub> Na <sub>2</sub> O <sub>12</sub> S <sub>3</sub>	Bifunctional (Monochlorotriazine + Vinyl Sulfone)	Dyeing and printing of cellulosic fibers

Table 2: Comparative Fastness Properties

The following table presents a summary of colorfastness data for Reactive Yellow 145 and Reactive Yellow 160, which are potential alternatives to **Reactive Yellow 175**. The ratings are based on the standard 1-5 scale for staining and color change, and 1-8 for light fastness, where a higher number indicates better performance.

Fastness Property	Test Method	Reactive Yellow 145[1]	Reactive Yellow 160[2]
Light Fastness	AATCC 16.3 / ISO 105-B02	4-5	4-5
Washing Fastness			
Color Change	AATCC 61 / ISO 105-C06	4-5	4-5
Staining (Cotton)	AATCC 61 / ISO 105-C06	4-5	4-5
Rubbing Fastness			
Dry	AATCC 8 / ISO 105-X12	4-5	4-5
Wet	AATCC 8 / ISO 105-X12	4-5	4
Perspiration (Acid & Alkali)	AATCC 15 / ISO 105-E04	4-5	4-5
Chlorinated Water	AATCC 162 / ISO 105-E03	3-4	3-4

Note: Data for **Reactive Yellow 175** was not available in a comparable format from the searched resources.

Table 3: Environmental and Toxicological Profile

This table provides a qualitative overview of the environmental and toxicological aspects of the dyes. Quantitative data such as BOD/COD ratios and specific LC50/EC50 values are often not publicly available in detail for specific dyes.

Parameter	Reactive Yellow 175	Reactive Yellow 145	Reactive Yellow 160
Aquatic Toxicity			
Fish (Acute)	Data not available	Data not available	LC50 > 500 mg/L (Rainbow Trout, 48h) [3]
Daphnia	Data not available	Data not available	Data not available
Algae	Data not available	Data not available	Data not available
Environmental Fate			
Biodegradability	Not readily biodegradable[3]	Not readily biodegradable	Not readily biodegradable[3]
AOX Formation Potential	Potential for formation of Adsorbable Organic Halogens (AOX) due to reactive chlorine.	Potential for AOX formation.	Potential for AOX formation.
Health Hazards			
Skin Sensitization	May cause sensitization by skin contact.[4]	May cause skin irritation.[5]	May cause sensitization by skin contact.[3][4]
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	May cause respiratory irritation.[5]	Dust may irritate and may cause sensitization.[3]

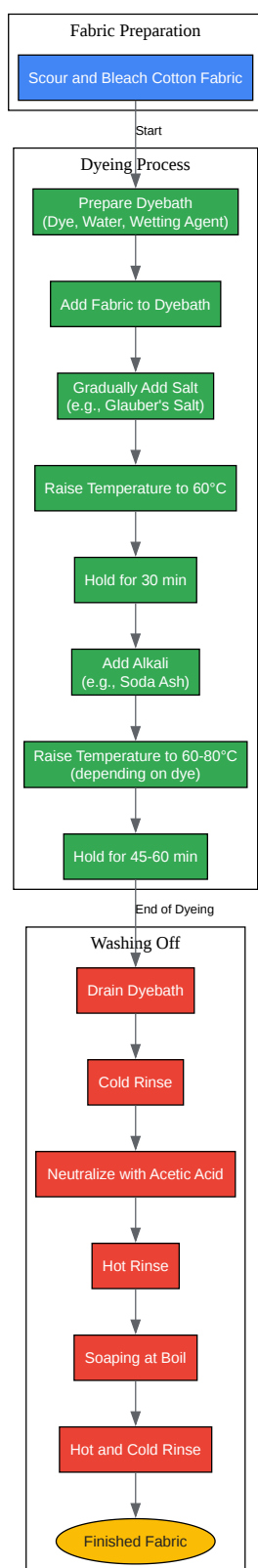
## Experimental Protocols

Accurate and reproducible comparison of dye performance requires standardized experimental procedures. Below are detailed methodologies for key experiments based on internationally recognized standards.

### Dyeing Protocol (Exhaust Method for Cotton)

This protocol provides a general procedure for dyeing cotton fabric with reactive dyes. Adjustments may be necessary based on the specific dye and equipment.

Workflow Diagram:



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Caption: General workflow for exhaust dyeing of cotton with reactive dyes.

#### Methodology:

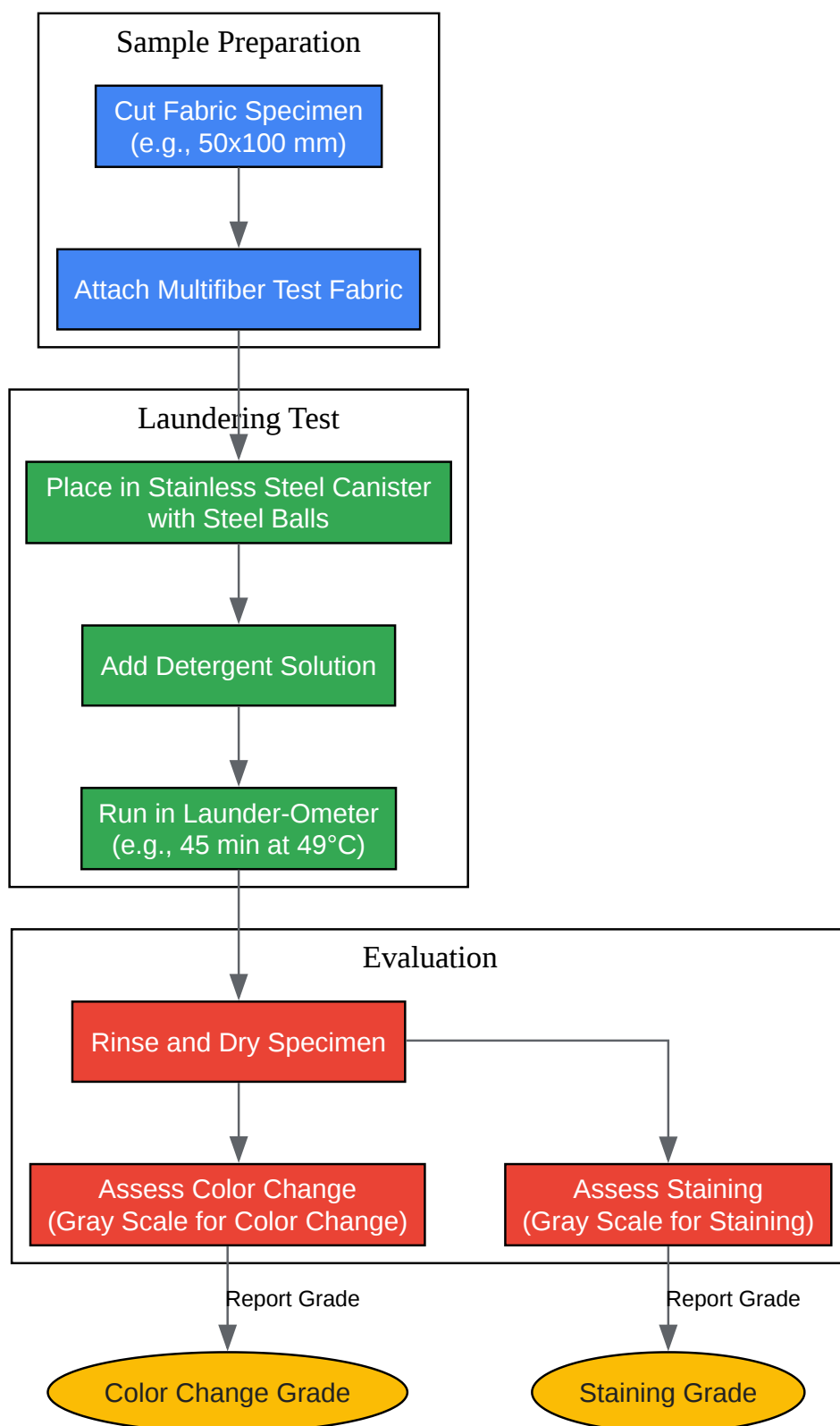
- Fabric Preparation: Start with scoured and bleached 100% cotton fabric.
- Dyebath Preparation: Prepare the dyebath with the required amount of reactive dye, water, and a wetting agent. The material-to-liquor ratio is typically 1:20.
- Dyeing:
  - Immerse the fabric in the dyebath at room temperature.
  - Gradually add a sequestering agent and Glauber's salt (sodium sulfate) over 20-30 minutes.
  - Raise the temperature to the dye-specific recommendation (e.g., 60°C for many bifunctional dyes).
  - After a set time (e.g., 30 minutes), add the alkali (e.g., soda ash) to fix the dye to the fiber.
  - Continue dyeing at the set temperature for 45-60 minutes.
- Washing Off:
  - Drain the dyebath.
  - Perform a cold rinse to remove loose dye.
  - Neutralize the fabric with a dilute acetic acid solution.
  - Conduct a hot rinse.
  - Soap the fabric at or near boiling temperature for 10-15 minutes with a suitable detergent.
  - Perform subsequent hot and cold rinses until the water runs clear.
- Drying: Dry the fabric at a temperature below 71°C (160°F).

## Colorfastness to Washing (AATCC 61-2A / ISO 105-C06)

This accelerated test simulates the effect of five home launderings.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)  
[\[14\]](#)[\[15\]](#)

Workflow Diagram:





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Caption: Workflow for colorfastness to washing test (AATCC 61 / ISO 105-C06).

**Methodology:**

- **Specimen Preparation:** A test specimen (e.g., 50 x 100 mm) is attached to a multifiber test fabric.
- **Laundering:** The composite specimen is placed in a stainless steel canister with a specified volume of detergent solution and a number of steel balls (for abrasive action).
- **Test Conditions:** The canister is placed in a launder-ometer and agitated at a specified temperature and duration (e.g., 49°C for 45 minutes for AATCC 61-2A).
- **Rinsing and Drying:** After the test, the specimen is rinsed and dried.
- **Evaluation:** The change in color of the test specimen is evaluated using the Gray Scale for Color Change, and the staining of the multifiber test fabric is assessed using the Gray Scale for Staining.

## Colorfastness to Rubbing (AATCC 8 / ISO 105-X12)

This test determines the amount of color transferred from the surface of a colored textile to another surface by rubbing.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)

**Methodology:**

- **Specimen Preparation:** A test specimen is mounted on the base of a crockmeter.
- **Dry Rubbing:** A dry, white cotton crocking cloth is mounted on the rubbing finger of the crockmeter. The finger is then passed back and forth over the test specimen for a specified number of cycles (e.g., 10 cycles).
- **Wet Rubbing:** The procedure is repeated with a wet crocking cloth (wetted with deionized water and squeezed to a specific moisture content).
- **Evaluation:** The amount of color transferred to the white crocking cloths is assessed using the Gray Scale for Staining or a Chromatic Transference Scale.

## Colorfastness to Light (AATCC 16.3 / ISO 105-B02)

This test measures the resistance of the dye to fading when exposed to an artificial light source that simulates natural daylight.<sup>[1][26][27][28]</sup>

#### Methodology:

- **Specimen Preparation:** A test specimen is mounted in a holder.
- **Exposure:** The specimen is exposed to a xenon-arc lamp under controlled conditions of temperature and humidity.
- **Evaluation:** The change in color of the specimen is assessed by comparing it to a set of blue wool lightfastness standards that are exposed simultaneously. The lightfastness rating is the number of the blue wool standard that fades to the same extent as the test specimen.

## Conclusion

The selection of an alternative to **Reactive Yellow 175** requires careful consideration of performance, cost, and environmental impact. While bifunctional reactive dyes like Reactive Yellow 145 and Reactive Yellow 160 are potential candidates with good all-around fastness properties, their suitability for a specific application will depend on the desired shade, performance requirements, and processing conditions. The lack of comprehensive, directly comparable data for **Reactive Yellow 175** highlights the importance of conducting in-house comparative evaluations using standardized testing protocols as outlined in this guide. Researchers and developers are encouraged to perform their own side-by-side testing to ensure that any selected alternative meets all the critical parameters for their textile products.

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